

Application Notes and Protocols for Vat Violet 13

Dyeing of Cotton Fibers

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Compound of Interest

Compound Name: *Vat violet 13*

Cat. No.: *B1346701*

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Introduction

Vat dyes are a class of water-insoluble dyes that are applied to cellulosic fibers, such as cotton, in a soluble, reduced form.^{[1][2]} This process, known as "vatting," involves the chemical reduction of the dye in an alkaline medium to its water-soluble "leuco" form, which has an affinity for the textile fibers.^{[3][4]} Once the fiber has absorbed the leuco dye, it is oxidized back to its original insoluble pigment form, trapping it within the fiber.^{[1][4]} This method results in dyeings with excellent fastness properties, particularly to washing and light.^{[2][5]}

C.I. **Vat Violet 13** is an anthraquinone-based vat dye that produces a blue-purple shade on cotton fibers and is noted for its good affinity for cotton.^{[6][7]} These application notes provide a detailed protocol for the dyeing of cotton fibers with **Vat Violet 13**, intended for use by researchers and scientists in textile chemistry and drug development.

Data Presentation

The following tables summarize the typical quantitative data for the key stages of the **Vat Violet 13** dyeing process on cotton.

Table 1: Recipe for **Vat Violet 13** Dyeing of Cotton

Component	Concentration	Purpose
Vat Violet 13	0.5 - 2.0% (owf)	Colorant
Sodium Hydroxide (NaOH)	4.5 - 7.5 g/L	Provides alkalinity for reduction
Sodium Hydrosulfite (Na ₂ S ₂ O ₄)	1.5 - 10 g/L	Reducing agent to solubilize the dye
Wetting Agent	1.0 g/L	Improves fabric wettability
Sequestering Agent	2.0 g/L	Chelates metal ions in water
Leveling Agent	1.0 - 2.0 g/L	Promotes even dye uptake
Glauber's Salt (Na ₂ SO ₄)	10 g/L	Electrolyte to aid exhaustion

(owf: on the weight of fabric)

Table 2: Process Parameters for **Vat Violet 13** Dyeing of Cotton

Process Stage	Temperature	Duration
Pretreatment (Desizing & Mercerization)	Room Temperature	48 hours (Desizing), 2 minutes (Mercerization)
Vatting	50 - 60°C	45 minutes
Dyeing	60 - 65°C	60 minutes
Oxidation	Ambient	15 minutes
Soaping	95 - 100°C	10 - 15 minutes

Experimental Protocols

1. Pretreatment of Cotton Fibers

Prior to dyeing, it is essential to prepare the cotton fabric to ensure optimal dye uptake and levelness.

- Desizing: The cotton fabric is impregnated with water and stored at room temperature for 48 hours to allow enzymes to degrade any starch-based sizing materials. The fabric is then thoroughly washed.[8]
- Mercerization: The desized fabric is treated with a 25% solution of caustic soda for 2 minutes at room temperature. This process swells the cotton fibers, increasing their luster, strength, and dye affinity. The fabric is then rinsed thoroughly to remove the alkali and dried.[8]

2. Vatting (Reduction)

This step converts the insoluble **Vat Violet 13** into its soluble leuco form.

- Prepare a dyebath with the required amount of water and add the wetting agent, sequestering agent, and leveling agent.[9]
- Heat the bath to 50°C and add the **Vat Violet 13** dye paste.
- In a separate vessel, dissolve the sodium hydroxide and sodium hydrosulfite in hot water.
- Add the alkaline reducing solution to the dyebath.
- Maintain the temperature at 55°C for 45 minutes, allowing the dye to be fully reduced. The color of the bath will change, indicating the formation of the leuco dye.[9]

3. Dyeing

- Add Glauber's salt to the reduced dyebath.[9]
- Introduce the pretreated cotton fabric into the dyebath.
- Raise the temperature to 65°C and continue dyeing for 60 minutes with gentle agitation to ensure even dye penetration.[9]

4. Oxidation

This step re-converts the soluble leuco dye back to its insoluble pigment form within the cotton fibers.

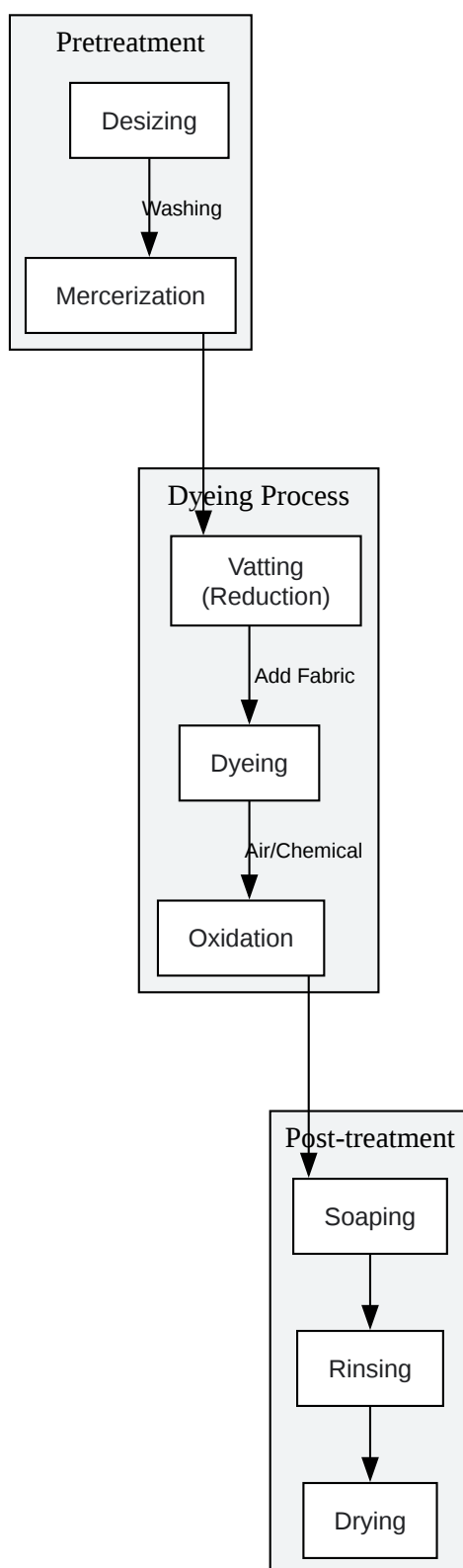
- Remove the dyed fabric from the dyebath and squeeze out the excess liquor.
- Expose the fabric to air for 15 minutes to allow for initial oxidation.[\[10\]](#)
- For a more controlled oxidation, the fabric can be treated with an oxidizing agent such as hydrogen peroxide (0.5-1.0 g/L) at 30-50°C for 10 minutes.[\[1\]](#)

5. After-treatment (Soaping)

Soaping removes any unfixed dye from the fabric surface and helps to develop the true shade and improve fastness properties.

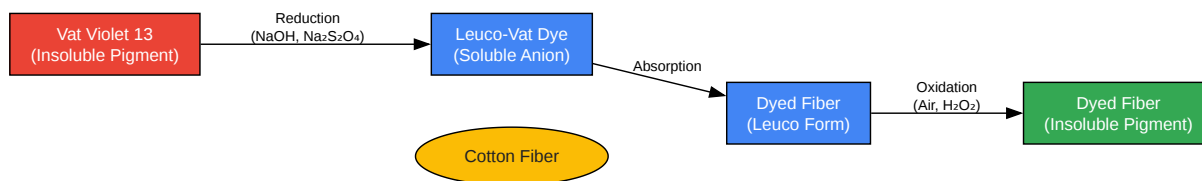
- Prepare a soaping bath containing 1.0-2.0 g/L of detergent and 1.0-2.0 g/L of soda ash.[\[1\]](#)
- Treat the oxidized fabric in this bath at 95-100°C for 10-15 minutes.[\[1\]](#)
- Rinse the fabric thoroughly with hot and then cold water.
- Dry the dyed fabric.

Mandatory Visualization



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Caption: Experimental workflow for **Vat Violet 13** dyeing of cotton fibers.



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Caption: Chemical transformation and uptake of **Vat Violet 13** during dyeing.

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References

- 1. textiletrainer.com [textiletrainer.com]
- 2. textilelearner.net [textilelearner.net]
- 3. textilestudycenter.com [textilestudycenter.com]
- 4. cottoninc.com [cottoninc.com]
- 5. scribd.com [scribd.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. Low Price Vat Violet 13 Dyestuff Suppliers, Manufacturers, Factory - Fucui Chem [colorfuldyes.com]
- 8. ijaar.org [ijaar.org]
- 9. A green approach of vat dyeing of cotton fabric with natural reducing agents - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Vat Dyes-vatdeys [vdyes.com]
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